

# Application Note and Protocol: Preparation of (+)-SHIN1 Stock Solution in DMSO

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the preparation, storage, and handling of a **(+)-SHIN1** stock solution in dimethyl sulfoxide (DMSO). **(+)-SHIN1** is a potent inhibitor of serine hydroxymethyltransferase 1 and 2 (SHMT1/2), key enzymes in one-carbon metabolism.[1][2][3] Accurate preparation of this stock solution is critical for reliable and reproducible experimental results in cell culture and in vitro assays.

## **Data Presentation**

A summary of the key quantitative data for **(+)-SHIN1** is presented in the table below.



Property	Value	Source(s)
Synonyms	(+)-RZ-2994	
Molecular Formula	C24H24N4O2	-
Molecular Weight	400.47 g/mol (also reported as 400.48 and 400.5 g/mol )	
CAS Number	2443966-90-1	-
Appearance	White to off-white solid	-
Purity	≥98%	
Solubility in DMSO	Soluble to at least 50 mM.  Reported values include $\geq$ 100 mg/mL (249.71 mM), 80 mg/mL (199.76 mM), 66.67 mg/mL (166.48 mM), and 50 mg/mL (124.85 mM).	_
Storage (Powder)	-20°C for up to 3 years.	-
Storage (DMSO Stock)	-80°C for 6 months to 2 years; -20°C for 1 month.	-

# **Experimental Protocol**

This protocol details the steps to prepare a 10 mM stock solution of **(+)-SHIN1** in DMSO. This concentration is a common starting point for subsequent serial dilutions for various experimental applications.

#### Materials:

- (+)-SHIN1 powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile, amber, or foil-wrapped microcentrifuge tubes or vials



- Calibrated micropipettes and sterile, nuclease-free pipette tips
- Vortex mixer
- (Optional) Sonicator water bath

#### Procedure:

- Equilibration: Before opening, allow the vial of (+)-SHIN1 powder to equilibrate to room temperature for at least 15-20 minutes. This prevents the condensation of atmospheric moisture, which can impact the compound's stability and solubility.
- Weighing: In a sterile environment, such as a laminar flow hood, carefully weigh the desired amount of (+)-SHIN1 powder. To prepare 1 mL of a 10 mM stock solution, weigh out 4.005 mg of (+)-SHIN1 (based on a molecular weight of 400.47 g/mol).
- Dissolution:
  - Add the weighed **(+)-SHIN1** powder to a sterile amber or foil-wrapped vial.
  - Add the calculated volume of anhydrous, sterile DMSO. For a 10 mM stock solution from
     4.005 mg of (+)-SHIN1, add 1 mL of DMSO.
  - Important: Use newly opened or properly stored anhydrous DMSO, as hygroscopic (waterabsorbing) DMSO can significantly decrease the solubility of the compound.
- Ensuring Complete Solubilization:
  - Tightly cap the vial and vortex the solution for 1-2 minutes until the powder is completely dissolved.
  - Visually inspect the solution against a light source to ensure no solid particles are visible.
  - If the compound does not fully dissolve, brief sonication in a water bath or gentle warming (if the compound is thermostable) may be used to aid dissolution.
- Aliquoting and Storage:



- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes. This is crucial to avoid repeated freeze-thaw cycles which can degrade the compound.
- Clearly label each aliquot with the compound name, concentration (10 mM), solvent (DMSO), and the date of preparation.
- For long-term storage (up to 2 years), store the aliquots at -80°C. For short-term storage (up to 1 month), -20°C is sufficient.

### Preparation of Working Solutions:

- For cell-based assays, the DMSO stock solution should be serially diluted in the appropriate cell culture medium to the final desired concentration.
- It is critical to maintain the final DMSO concentration in the culture medium below 0.5%, and preferably at or below 0.1%, to avoid solvent-induced cytotoxicity.
- Always include a vehicle control in your experiments, which consists of the same final concentration of DMSO in the culture medium without (+)-SHIN1.

## **Visualizations**

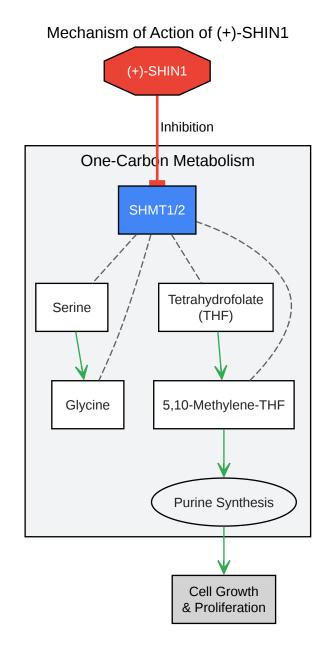
The following diagrams illustrate the experimental workflow for preparing the **(+)-SHIN1** stock solution and the signaling pathway it targets.



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Caption: Workflow for preparing (+)-SHIN1 stock solution.





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Caption: **(+)-SHIN1** inhibits SHMT1/2 in one-carbon metabolism.

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## References

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